

An In-depth Technical Guide to the Physical Properties of 4-Isopropoxycyclohexanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Isopropoxycyclohexanone

Cat. No.: B1319493

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Introduction

4-Isopropoxycyclohexanone is a substituted cyclic ketone of interest in various fields of chemical synthesis, including pharmaceutical and materials science. Its molecular structure, featuring a polar ketone group and a moderately bulky isopropoxy group on a cyclohexane ring, suggests physical properties that are crucial for its handling, reaction design, and purification. This guide provides a comprehensive overview of the boiling and melting points of **4-Isopropoxycyclohexanone**, with a focus on the experimental methodologies for their determination, tailored for researchers, scientists, and drug development professionals. While specific, experimentally verified data for this compound is not readily available in public literature, this guide will provide a theoretical estimation based on structurally similar compounds and detail the rigorous experimental procedures for determining these vital physical constants.

Theoretical Estimation of Physical Properties

In the absence of direct experimental data, the physical properties of a novel compound can be estimated by analyzing the trends within its homologous series and related structures. The boiling and melting points of a substance are primarily governed by the strength of its intermolecular forces. For **4-Isopropoxycyclohexanone**, these forces include London dispersion forces, dipole-dipole interactions due to the polar carbonyl group, and steric effects from the isopropoxy group.

To provide a scientifically grounded estimation, we can compare it to the known properties of cyclohexanone and other 4-substituted cyclohexanones.

Compound	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)
Cyclohexanone	98.14	155.65[1][2]	-47[1][2]
4-Methylcyclohexanone	112.17	169-171[3][4]	-40.6[3]
4-Ethylcyclohexanone	126.20	192-194[5]	9.25 (estimate)[5]
4-Methoxycyclohexanone	128.17	189[6][7]	Not available
4-Isopropoxycyclohexanone	156.22	Estimated: 200-220	Estimated: < 25

The boiling point of substituted cyclohexanones generally increases with molecular weight due to stronger van der Waals forces.[8] The addition of an isopropoxy group significantly increases the molecular weight compared to the other examples. Therefore, the boiling point of **4-Isopropoxycyclohexanone** is expected to be higher than that of 4-ethylcyclohexanone and 4-methoxycyclohexanone. A reasonable estimate would be in the range of 200-220 °C at atmospheric pressure.

The melting point is more complex to predict as it is influenced by both intermolecular forces and the efficiency of crystal lattice packing. The presence of the somewhat bulky and flexible isopropoxy group might disrupt efficient crystal packing, potentially leading to a low melting point, likely below room temperature.

Experimental Determination of Physical Properties

Given the absence of established data, experimental determination of the boiling and melting points of **4-Isopropoxycyclohexanone** is essential for its proper characterization. The following sections detail the standard, reliable protocols for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The sharpness of the melting point range is a good indicator of purity.[\[9\]](#)

This is a common and accurate method for determining the melting point of a crystalline solid.

[\[9\]](#)

Protocol:

- Sample Preparation: A small amount of the crystalline **4-Isopropoxycyclohexanone** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Rapid Determination (Optional but Recommended): A preliminary rapid heating is performed to get an approximate melting point range.
- Accurate Determination: A fresh sample is heated at a slow rate (1-2 °C per minute) as the temperature approaches the approximate melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a liquid (completion of melting) are recorded as the melting point range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.[\[10\]](#)

This method is suitable for small quantities of liquid.[\[10\]](#)

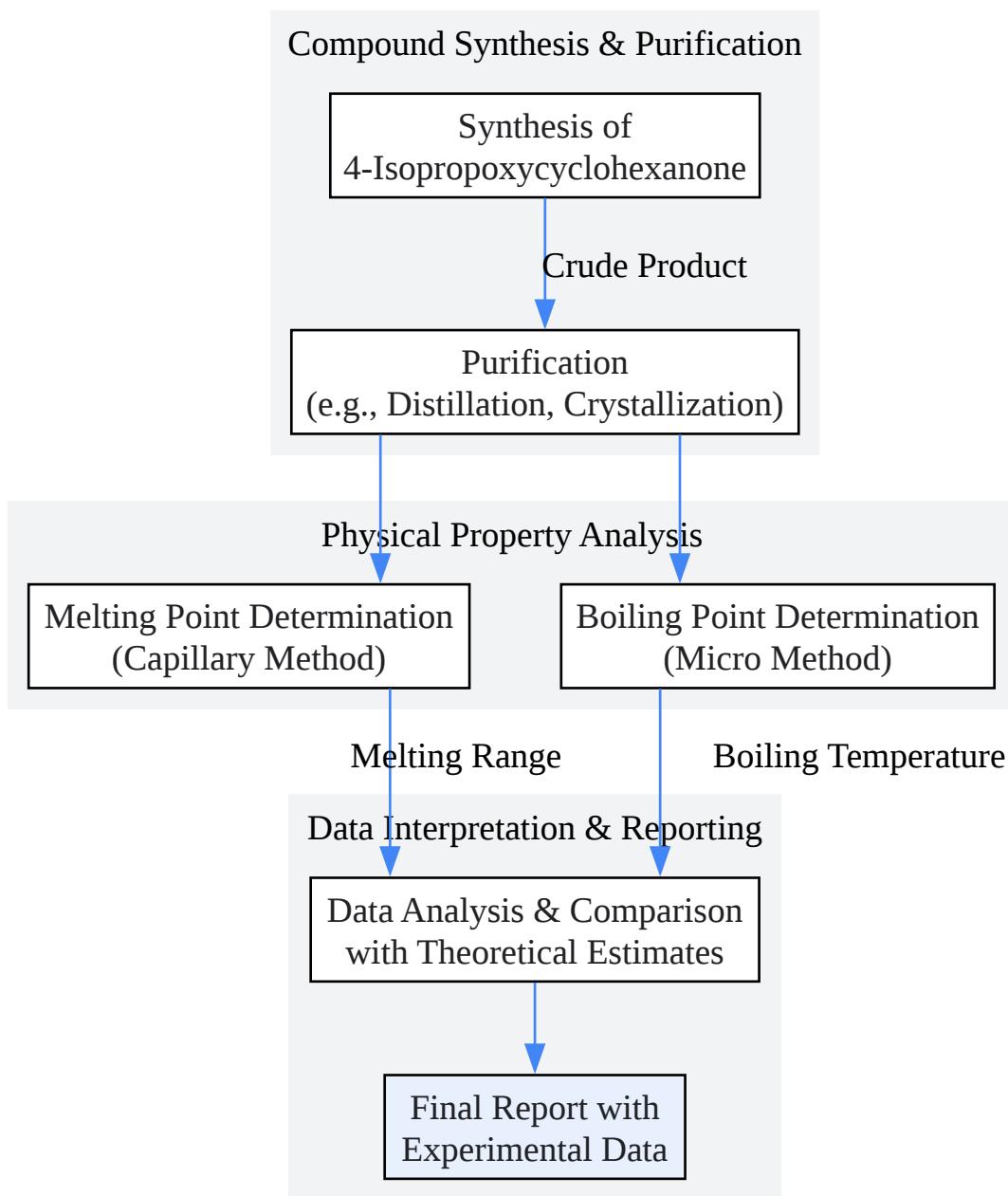
Protocol:

- Sample Preparation: A small amount of liquid **4-Isopropoxycyclohexanone** (a few drops) is placed in a small test tube or a fusion tube.

- Capillary Insertion: A melting point capillary tube is sealed at one end and placed, open end down, into the liquid.
- Apparatus Setup: The test tube is attached to a thermometer and heated in a heating bath (e.g., a Thiele tube with mineral oil).
- Observation: As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- Boiling Point Reading: The liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[10]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a novel compound like **4-Isopropoxycyclohexanone**.



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Caption: Workflow for the determination of physical properties.

Significance in Research and Drug Development

Accurate knowledge of the boiling and melting points of **4-Isopropoxycyclohexanone** is critical for several reasons:

- Purification: The boiling point is essential for designing purification protocols such as distillation. A significant difference between the boiling points of the desired compound and any impurities allows for efficient separation.
- Reaction Conditions: The boiling point dictates the maximum temperature for a reaction conducted at atmospheric pressure if the compound is used as a solvent or a neat reactant.
- Compound Identification and Purity: The melting point range is a crucial parameter for identifying a compound and assessing its purity. A sharp melting range typically indicates a high degree of purity.^[9]
- Physical State and Handling: These properties determine the physical state of the compound at ambient temperature, which is vital for its storage and handling.
- Solubility and Formulation: In drug development, the physical properties of a molecule influence its solubility and formulation characteristics, which are key determinants of its bioavailability.

Conclusion

While the definitive boiling and melting points of **4-Isopropoxycyclohexanone** await experimental verification, this guide provides a robust framework for their estimation and determination. The detailed protocols and the underlying scientific principles offer researchers and drug development professionals the necessary tools to accurately characterize this and other novel chemical entities. Rigorous adherence to these experimental methodologies is paramount for ensuring the quality and reliability of data in any scientific endeavor.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-Isopropoxycyclohexanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1319493#physical-properties-of-4-isopropoxycyclohexanone-boiling-point-melting-point>]

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